

Technical Guide: Physicochemical Properties of 3-Fluoro-4-morpholin-4-ylbenzaldehyde

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Compound of Interest

Compound Name: 3-Fluoro-4-morpholin-4-ylbenzaldehyde

Cat. No.: B1309810

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the molecular weight and other physicochemical properties of **3-Fluoro-4-morpholin-4-ylbenzaldehyde**, a key intermediate in pharmaceutical synthesis.

Molecular and Physicochemical Data

The fundamental properties of **3-Fluoro-4-morpholin-4-ylbenzaldehyde** are summarized in the table below, providing a ready reference for laboratory and developmental applications.

Property	Value
Molecular Formula	C ₁₁ H ₁₂ FNO ₂ [1][2]
Molecular Weight	209.22 g/mol
CAS Number	495404-90-5[1][2]
Density	1.2±0.1 g/cm ³ [1]
Boiling Point	357.0±42.0 °C at 760 mmHg[1]

Calculation of Molecular Weight:

The molecular weight is calculated from the molecular formula using the standard atomic weights of the constituent elements:

- Carbon (C): 12.011 u
- Hydrogen (H): 1.008 u
- Fluorine (F): 18.998 u
- Nitrogen (N): 14.007 u
- Oxygen (O): 15.999 u

Total Molecular Weight = $(11 \times 12.011) + (12 \times 1.008) + (1 \times 18.998) + (1 \times 14.007) + (2 \times 15.999) = 209.22 \text{ g/mol}$

Experimental Protocols

Detailed experimental procedures for the synthesis and characterization of **3-Fluoro-4-morpholin-4-ylbenzaldehyde** are critical for reproducible research and development. The following outlines a general synthetic approach.

Synthesis of **3-Fluoro-4-morpholin-4-ylbenzaldehyde**:

A common synthetic route involves the nucleophilic aromatic substitution of a difluoro- or nitro-substituted benzaldehyde derivative with morpholine.

Materials:

- 3,4-Difluorobenzaldehyde or 3-Fluoro-4-nitrobenzaldehyde
- Morpholine
- Potassium Carbonate (K_2CO_3) or other suitable base
- Dimethylformamide (DMF) or other polar aprotic solvent
- Ethyl acetate

- Brine
- Anhydrous Magnesium Sulfate (MgSO_4)

Procedure:

- To a solution of 3,4-difluorobenzaldehyde (1 equivalent) in DMF, add morpholine (1.1 equivalents) and potassium carbonate (2 equivalents).
- Heat the reaction mixture at a specified temperature (e.g., 80-100 °C) and monitor the reaction progress by Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- Upon completion, cool the reaction mixture to room temperature and pour it into water.
- Extract the aqueous layer with ethyl acetate.
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to afford **3-Fluoro-4-morpholin-4-ylbenzaldehyde**.

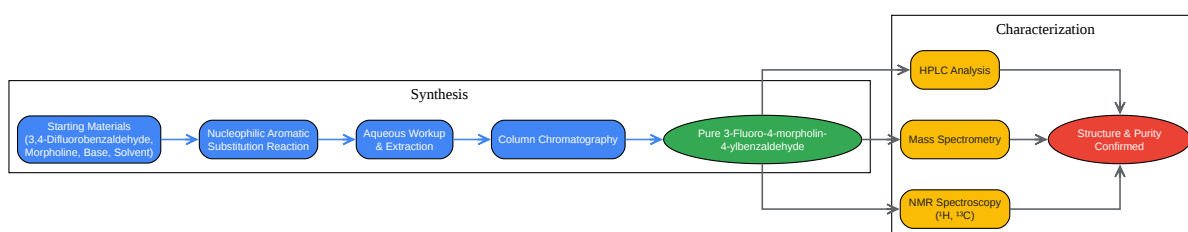
Characterization:

The identity and purity of the synthesized compound should be confirmed using standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{13}C NMR to confirm the chemical structure.
- Mass Spectrometry (MS): To verify the molecular weight.
- High-Performance Liquid Chromatography (HPLC): To determine the purity.

Logical Workflow for Synthesis and Characterization

The following diagram illustrates the logical workflow from starting materials to the final, characterized product.



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Caption: Workflow for the synthesis and characterization of **3-Fluoro-4-morpholin-4-ylbenzaldehyde**.

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References

- 1. 3-Fluoro-4-(4-morpholinyl)benzaldehyde Price from Supplier Brand Shanghai Amole Biotechnology Co., Ltd. on Chemsr.com [chemsrc.com]
- 2. 3-Fluoro-4-(4-morpholinyl)benzaldehyde | 495404-90-5 [sigmaaldrich.com]

- 3. How many grams does an atom of hydrogen weigh? - askITians [askiitians.com]
- 4. quora.com [quora.com]
- 5. Hydrogen - Wikipedia [en.wikipedia.org]
- 6. Atomic Data for Fluorine (F) [physics.nist.gov]
- 7. Fluorine - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 8. byjus.com [byjus.com]
- 9. Fluorine | F (Element) - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. Nitrogen - Wikipedia [en.wikipedia.org]
- 11. Atomic Weight of Nitrogen | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 12. youtube.com [youtube.com]
- 13. Nitrogen | N (Element) - PubChem [pubchem.ncbi.nlm.nih.gov]
- 14. Nitrogen - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 15. princeton.edu [princeton.edu]
- 16. Oxygen - Wikipedia [en.wikipedia.org]
- 17. m.youtube.com [m.youtube.com]
- 18. Oxygen, atomic [webbook.nist.gov]
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